

Operational Safety & Handling Guide: Murideoxycholate (MDCA)

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Compound of Interest

Compound Name: Murideoxycholate

Cat. No.: B1259440

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CAS Number: 668-49-5 Synonyms: Murideoxycholic acid; 3 α ,6 β -Dihydroxy-5 β -cholan-24-oic acid; MDCA.[1][2][3] Chemical Family: Secondary Bile Acid (Steroid derivative).[3]

Part 1: Executive Safety Summary

WARNING: DISTINCTION REQUIRED Do NOT confuse **Murideoxycholate** (MDCA) with Muriatic Acid (Hydrochloric Acid). MDCA is a solid steroid bile acid; Muriatic Acid is a corrosive liquid mineral acid. This guide applies strictly to MDCA.

Immediate Action Card:

- Inhalation: Move to fresh air immediately. If breathing is difficult, support respiration.
- Skin Contact: Brush off loose particles. Wash with soap and copious water for 15 minutes.
- Eye Contact: Do not rub. Rinse with water/saline for 15 minutes, lifting eyelids.
- Ingestion: Rinse mouth. Do NOT induce vomiting unless instructed by medical personnel.

Part 2: Critical Hazard Profile (The "Why")

To handle MDCA safely, you must understand the mechanism of its potential toxicity. As a bile acid, MDCA is a detergent-like molecule designed to disrupt lipid bilayers.

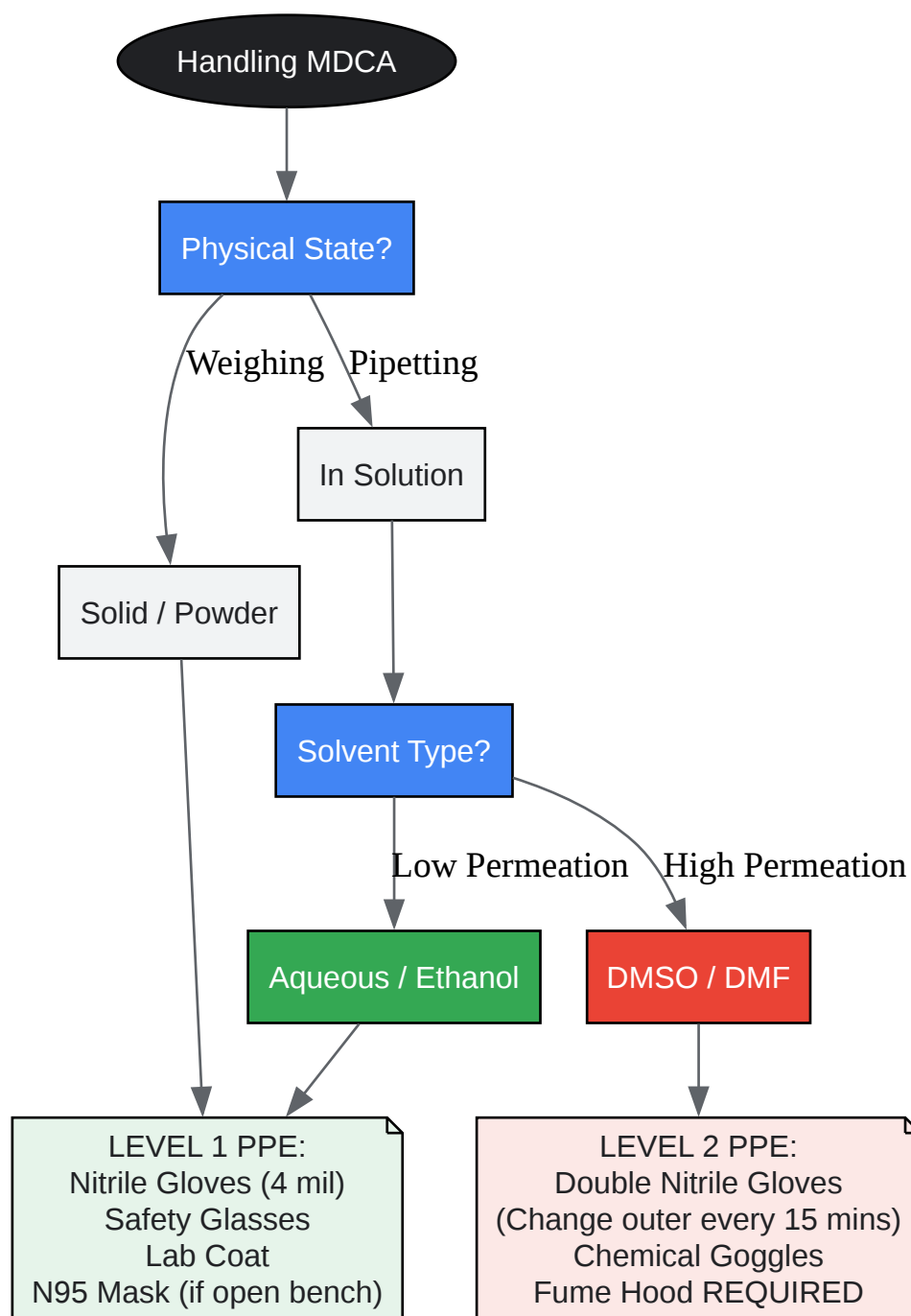
Hazard Category	GHS Classification (Likely*)	Mechanistic Cause
Respiratory	H335: May cause respiratory irritation.[4]	Inhaled dust particles settle on mucous membranes, solubilizing into the lipid bilayer of epithelial cells, causing inflammation.
Ocular	H319: Causes serious eye irritation.[5]	High detergency allows rapid permeation of the corneal epithelium, leading to pain and potential protein denaturation.
Dermal	H315: Causes skin irritation.[5][6]	Prolonged contact disrupts the stratum corneum barrier, leading to dermatitis.
Acute Toxicity	H302: Harmful if swallowed.[5][6]	Systemic absorption can disrupt hepatic function and intracellular signaling pathways.

*Note: While specific GHS data for MDCA is limited, these classifications are standard for secondary bile acids (e.g., Deoxycholic Acid).

Part 3: Personal Protective Equipment (PPE) Matrix

This protocol uses a Self-Validating System: The PPE selected must match the solvent carrier, as the solvent often dictates the permeation risk of the solute.

PPE Decision Logic



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Figure 1: PPE Selection Logic. Note that DMSO solutions require Level 2 protection because DMSO carries dissolved compounds through the skin barrier.

Detailed PPE Specifications

- Gloves:

- Standard: Nitrile (0.11 mm / 4 mil).
- High Risk (DMSO solutions): Double-gloving is mandatory. The outer glove acts as a sacrificial barrier against the solvent.
- Respiratory:
 - Handling powder outside a fume hood requires an N95 (US) or P2 (EU) particulate respirator.
 - Ideally, all powder manipulation occurs inside a certified Chemical Fume Hood.
- Eye Protection:
 - Use Chemical Safety Goggles (indirect vented) rather than safety glasses when handling fine powders, as air currents can carry dust around standard lenses.

Part 4: Operational Handling Protocol

Storage & Stability

- Temperature: Store at -20°C.
- Environment: Keep container tightly sealed. Bile acids are hygroscopic; moisture absorption can alter weight accuracy and chemical stability.
- Desiccation: Allow the vial to equilibrate to room temperature before opening to prevent condensation from forming on the cold solid.

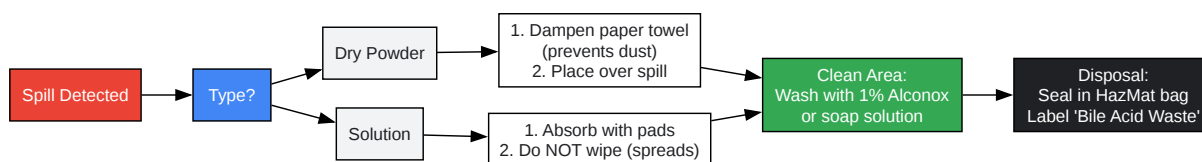
Weighing & Solubilization Workflow

- Static Control: Bile acid powders are often static-charged and "fly." Use an anti-static gun or wipe on the spatula and weigh boat.
- Containment: Place the balance inside the fume hood. If this is not possible, use a pyramid balance enclosure.
- Solubilization:

- MDCA is sparingly soluble in water.
- Preferred Solvents: Methanol, Ethanol, DMSO.
- Protocol: Dissolve MDCA in a small volume of DMSO or Ethanol first, then dilute slowly with aqueous buffer (e.g., PBS) to the desired concentration. Watch for precipitation if the organic solvent concentration drops below 5-10%.

Emergency Spill Response

Self-Validating Step: If you cannot identify the spilled material or do not have the correct PPE, evacuate and call EHS.



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Figure 2: Spill Response Workflow. The critical step for powder is dampening the covering material to prevent aerosolization.

Part 5: Disposal & Decontamination[10]

Environmental Responsibility: Bile acids are bioactive and can disrupt aquatic ecosystems if released into water systems.

- Solid Waste: Collect contaminated weigh boats, gloves, and paper towels in a dedicated solid chemical waste bin.
- Liquid Waste:
 - Do NOT pour down the drain.[7]

- Collect in a "Combustible Solvent Waste" container (if dissolved in organics) or "Aqueous Chemical Waste" (if in buffer).
- Label clearly: "Contains **Murideoxycholate** (Bile Acid) - Potential Irritant."
- Destruction: The preferred method of disposal is incineration with an afterburner and scrubber, as this fully oxidizes the steroid backbone.

References

- National Center for Biotechnology Information. (2024). PubChem Compound Summary for CID 101685, Murideoxycholic acid. Retrieved from [[Link](#)]

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